

Application Notes and Protocols for the Quantification of Viloxazine (C₂₅H₂₈F₃N₃O₃S)

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Compound of Interest

Compound Name: C₂₅H₂₈F₃N₃O₃S

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This document provides detailed analytical methods for the quantification of Viloxazine (chemical formula: **C₂₅H₂₈F₃N₃O₃S**), a selective norepinephrine reuptake inhibitor. The protocols described herein are intended for use in research, quality control, and pharmacokinetic studies.

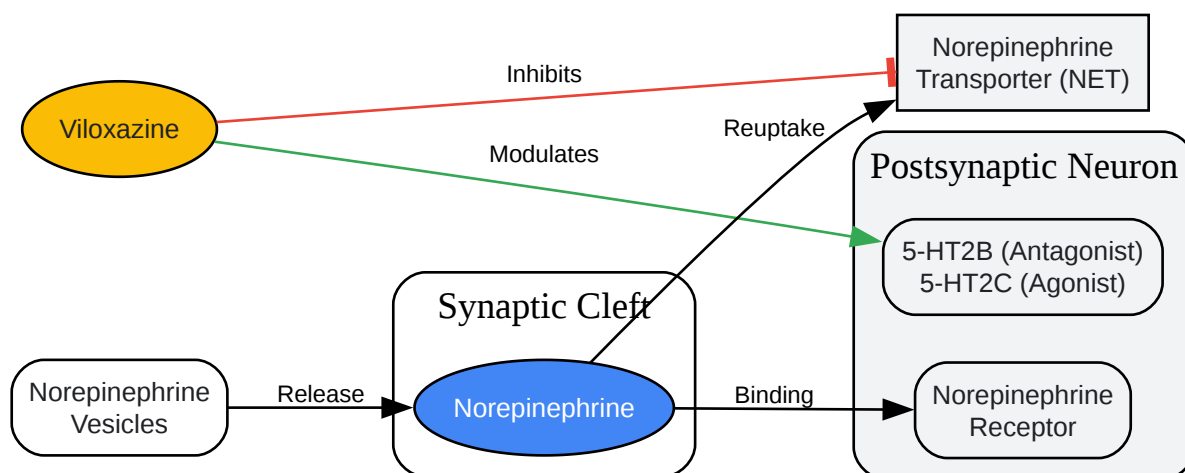
Overview

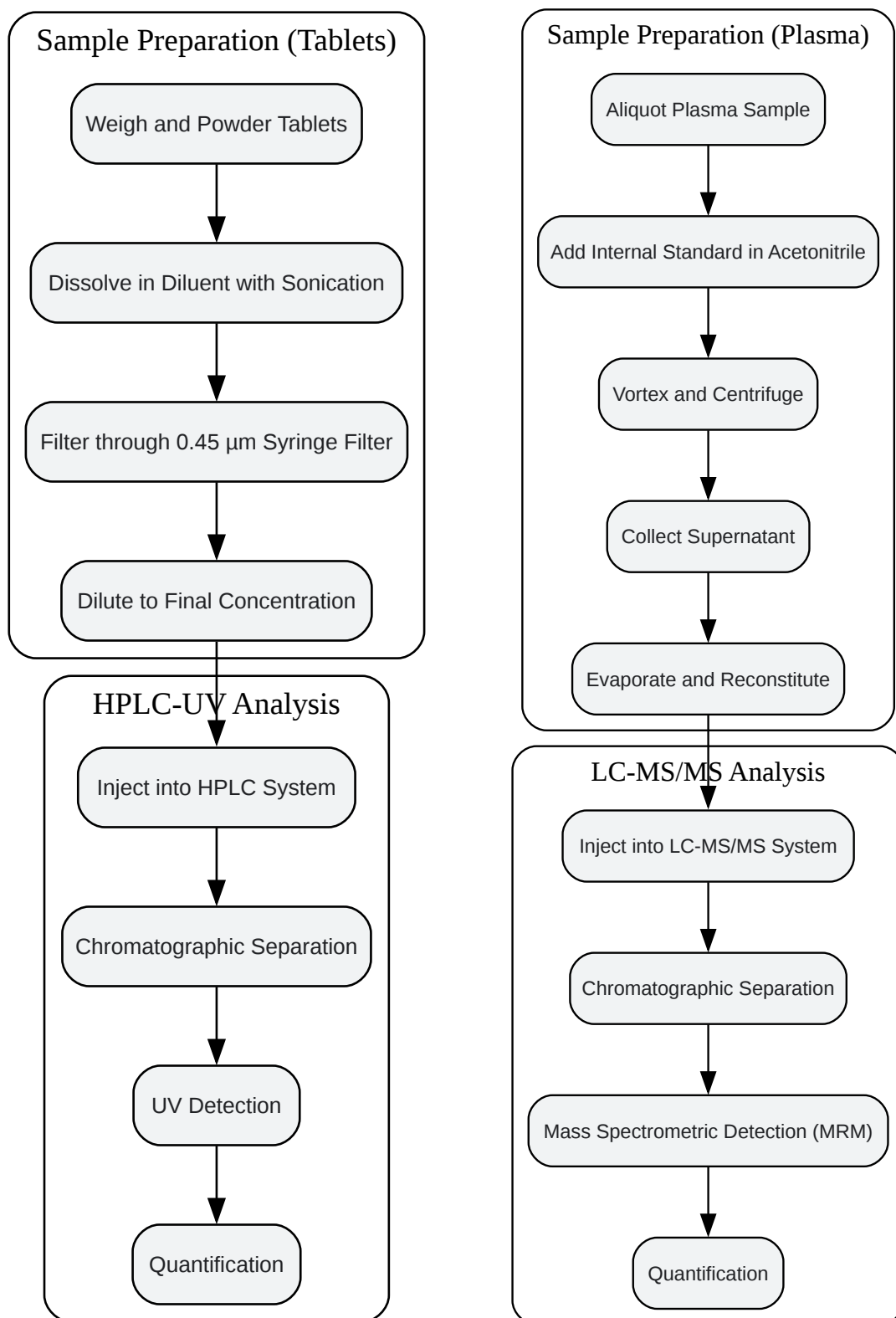
Viloxazine is an active pharmaceutical ingredient (API) used in the treatment of Attention Deficit Hyperactivity Disorder (ADHD). Accurate and precise quantification of Viloxazine in various matrices is crucial for ensuring product quality, assessing bioavailability, and understanding its pharmacokinetic profile. This application note details two primary analytical techniques for this purpose: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Mechanism of Action: Norepinephrine and Serotonin Modulation

Viloxazine primarily acts as a norepinephrine reuptake inhibitor (NRI). By blocking the norepinephrine transporter (NET), it increases the concentration of norepinephrine in the synaptic cleft. Additionally, Viloxazine modulates serotonergic activity by acting as a 5-HT_{2B}

receptor antagonist and a 5-HT_{2C} receptor agonist. This dual mechanism of action is believed to contribute to its therapeutic effects in ADHD.[1][2][3]





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